

Application Notes and Protocols for Mrtx-EX185 in 3D Spheroid Cultures

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Compound of Interest

Compound Name: Mrtx-EX185

Cat. No.: B12410608

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Introduction

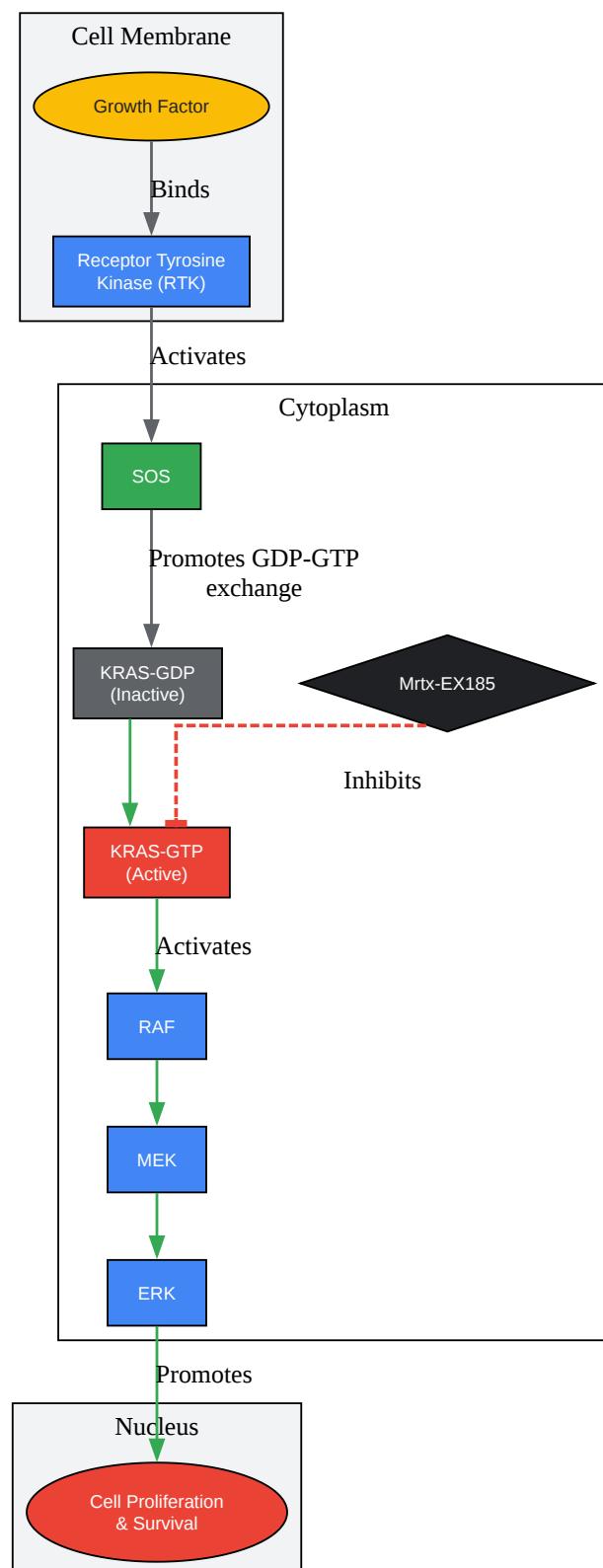
Mrtx-EX185 is a potent and noncovalent inhibitor of KRAS(G12D), a critical oncogenic driver in various cancers, including pancreatic cancer.[1][2][3] Three-dimensional (3D) spheroid cultures are increasingly recognized as more physiologically relevant models than traditional 2D cell cultures for studying tumor biology and drug response.[4][5][6] Spheroids better mimic the tumor microenvironment, including cell-cell interactions, nutrient and oxygen gradients, and drug penetration barriers.[4][6] These application notes provide detailed protocols for utilizing **Mrtx-EX185** in 3D spheroid cultures to assess its anti-cancer efficacy.

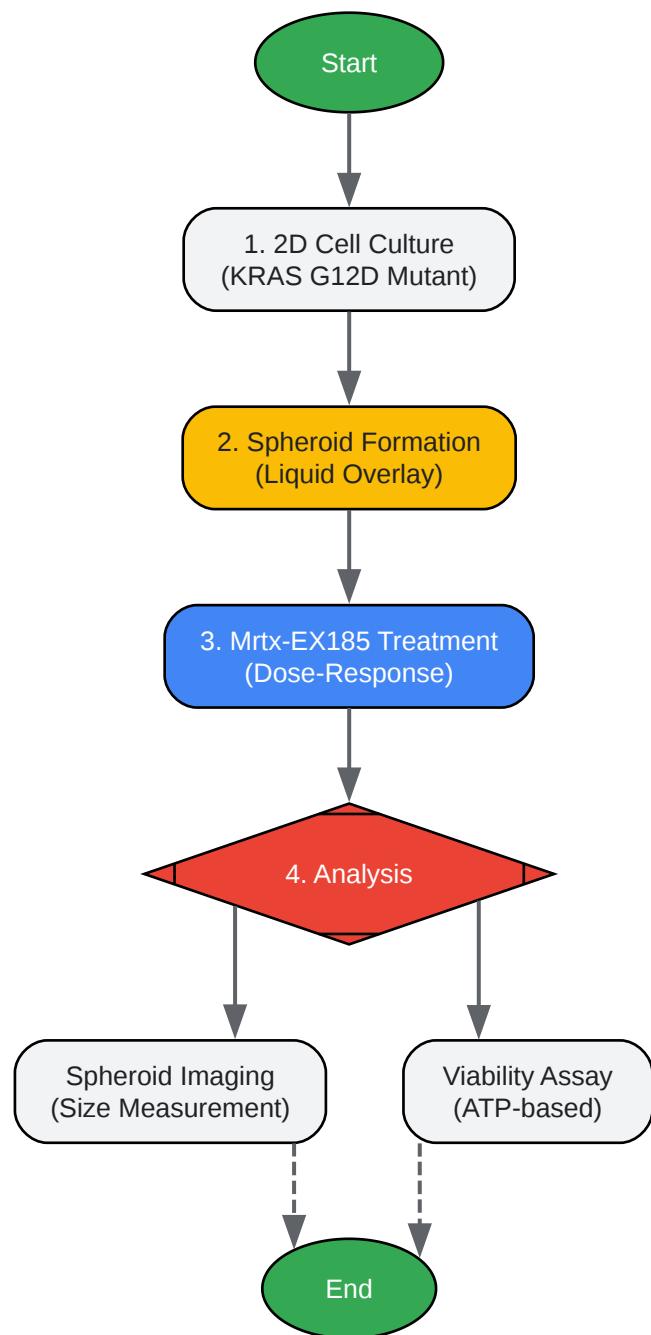
Mechanism of Action

Mrtx-EX185 targets the KRAS(G12D) mutant protein, binding to the switch-II pocket.[7][8] This engagement inhibits the interaction of KRAS with its downstream effectors, thereby disrupting oncogenic signaling pathways, primarily the MAPK/ERK pathway.[1][9] This leads to a reduction in cell proliferation and survival in KRAS(G12D)-mutant cancer cells.[1][7]

Signaling Pathway

The diagram below illustrates the inhibitory effect of **Mrtx-EX185** on the KRAS signaling pathway.





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